

3-Methylpicolinic acid hydrochloride chemical properties

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Compound of Interest

Compound Name: *3-Methylpicolinic acid*
hydrochloride

Cat. No.: *B054017*

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An In-Depth Technical Guide to the Chemical Properties of **3-Methylpicolinic Acid Hydrochloride**

Executive Summary

3-Methylpicolinic acid hydrochloride is a heterocyclic organic compound of significant interest to the research and development sectors, particularly in coordination chemistry and as a versatile building block for pharmaceutical and agrochemical synthesis. As the hydrochloride salt of 3-methylpicolinic acid, it offers enhanced stability and solubility, facilitating its use in various synthetic applications. This guide provides a comprehensive overview of its chemical identity, physicochemical properties, synthesis, reactivity, analytical characterization, and safe handling protocols, tailored for researchers, scientists, and professionals in drug development.

Chemical Identity and Physicochemical Properties

The foundational step in utilizing any chemical compound is a thorough understanding of its fundamental properties. **3-Methylpicolinic acid hydrochloride** is the protonated form of 3-methylpicolinic acid, where the pyridine nitrogen is bonded to a hydrogen and associated with a chloride counter-ion. This salt formation is a common strategy to improve the handling characteristics and aqueous solubility of the parent carboxylic acid.

Core Identifiers

Precise identification is critical for regulatory compliance, procurement, and scientific accuracy. The core identifiers for **3-Methylpicolinic acid hydrochloride** are summarized below.

Identifier	Value	Source(s)
Chemical Name	3-Methylpicolinic acid hydrochloride	[1] [2]
Synonyms	3-Methylpyridine-2-carboxylic acid hydrochloride	[1] [2]
CAS Number	123811-72-3	[1] [2] [3]
Molecular Formula	C ₇ H ₈ ClNO ₂	[1] [2]
Molecular Weight	173.60 g/mol	[1]

Physicochemical Data

The physical properties of a compound dictate its behavior in different environments and are crucial for designing experiments and processes. Data for the parent free acid (3-Methylpicolinic acid, CAS: 4021-07-2) is often reported and provides essential context.

Property	Value (for 3-Methylpicolinic acid)	Notes and Rationale	Source(s)
Appearance	Solid	The hydrochloride salt is also a solid.	
Melting Point	114-118 °C	The melting point of the hydrochloride salt may differ.	[4]
Boiling Point	300.6 °C at 760 mmHg	High boiling point is typical for aromatic carboxylic acids.	[4]
Density	1.23 g/cm ³	---	[4]
Solubility	Slightly soluble in water	The hydrochloride salt form is prepared specifically to enhance aqueous solubility due to its ionic nature.	[5]

Chemical Structure

The structure reveals a pyridine ring substituted at the 2-position with a carboxylic acid group and at the 3-position with a methyl group. In the hydrochloride form, the pyridine nitrogen is protonated.

Caption: Structure of **3-Methylpicolinic Acid Hydrochloride**.

Synthesis and Reactivity

Synthetic Pathway

The synthesis of **3-methylpicolinic acid hydrochloride** is typically a two-step process: first, the synthesis of the free acid, followed by its conversion to the hydrochloride salt.

Step 1: Synthesis of 3-Methylpicolinic Acid A common laboratory-scale synthesis involves the hydrolysis of 2-cyano-3-methylpyridine.[6] This method is effective because the nitrile group (-CN) can be reliably converted to a carboxylic acid (-COOH) under strong acidic conditions.

- **Reaction:** 2-cyano-3-methylpyridine is heated in a concentrated acid, such as 90% sulfuric acid.
- **Mechanism:** The nitrile carbon is electrophilic and undergoes nucleophilic attack by water, followed by a series of proton transfers and tautomerization steps, ultimately yielding the carboxylic acid and an ammonium salt byproduct.
- **Workup:** The reaction mixture is cooled, and the pH is carefully adjusted to precipitate the product, which can then be isolated via filtration.

Step 2: Formation of the Hydrochloride Salt The isolated 3-methylpicolinic acid is dissolved in a suitable organic solvent (e.g., isopropanol, diethyl ether) and treated with a solution of hydrochloric acid (e.g., HCl in ether or gaseous HCl). The protonation of the basic pyridine nitrogen is thermodynamically favorable and leads to the precipitation of the crystalline hydrochloride salt, which is then collected.

Caption: General synthetic workflow for the target compound.

Key Reactivity and Applications

The primary utility of 3-methylpicolinic acid stems from its structure as a substituted pyridinecarboxylic acid.

- **Coordination Chemistry:** It acts as a bidentate chelating agent, coordinating to metal ions through the pyridine nitrogen and the carboxylate oxygen.[6] This property makes it a valuable ligand for synthesizing metal complexes with potential applications in catalysis and materials science. Examples of synthesized complexes include those with copper, cobalt, nickel, and zinc.[6][7]
- **Synthetic Intermediate:** As a functionalized heterocycle, it serves as an important raw material and building block in the synthesis of more complex molecules, including active pharmaceutical ingredients (APIs) and agrochemicals.[3]

Analytical Characterization

Rigorous analytical characterization is essential to confirm the identity, purity, and structure of the compound.

Spectroscopic Data

Spectroscopic methods provide a fingerprint of the molecule. The following table summarizes expected data, referencing predicted values for the parent free acid. The protonation in the hydrochloride salt will cause predictable downfield shifts for protons near the nitrogen atom in the ^1H NMR spectrum.

Technique	Predicted Data (for 3-Methylpicolinic Acid in D ₆ -DMSO)	Expected Observations for Hydrochloride	Source(s)
¹ H NMR	$\delta \approx 2.49$ (s, 3H, CH ₃) $\delta \approx 7.49$ (dd, 1H, H-5) $\delta \approx 7.79$ (dd, 1H, H-4) $\delta \approx 8.49$ (d, 1H, H-6) $\delta \approx 10.72$ (s, 1H, COOH)	Aromatic protons (H-4, H-5, H-6) will shift downfield due to the positive charge on the adjacent nitrogen. A broad N-H proton signal will appear.	[4]
¹³ C NMR	Data available.	Carbons adjacent to the protonated nitrogen (C2, C6) will experience a downfield shift.	[8]
IR Spec.	Key peaks for C=O (carboxylic acid), O-H stretch, aromatic C=C and C-N stretches.	A broad peak corresponding to the N ⁺ -H stretch is expected (~2500-3000 cm ⁻¹).	[8]
Mass Spec.	---	The parent ion [M+H] ⁺ would correspond to the mass of the free acid (C ₇ H ₇ NO ₂).	[9]

Safety, Handling, and Storage

Adherence to safety protocols is non-negotiable when working with any chemical reagent. The hazard profile is based on data for the parent compound and structurally related chemicals.

GHS Hazard Identification

Hazard Class	GHS Code	Signal Word	Description	Source(s)
Skin Corrosion/Irritation	H315	Warning	Causes skin irritation.	[4] [8]
Eye Damage/Irritation	H319	Warning	Causes serious eye irritation.	[4] [8]
STOT - Single Exposure	H335	Warning	May cause respiratory irritation.	[4] [8]
Acute Toxicity (Oral)	H302	Warning	Harmful if swallowed (inferred from related compounds).	[10] [11]

Protocol: Safe Laboratory Handling

This protocol outlines the minimum requirements for safely handling **3-Methylpicolinic acid hydrochloride** powder in a research setting.

- Engineering Controls:
 - Rationale: To minimize inhalation exposure.
 - Action: Handle the solid compound exclusively within a certified chemical fume hood or a powder containment enclosure. Ensure adequate ventilation in the work area.[\[12\]](#)
- Personal Protective Equipment (PPE):
 - Rationale: To prevent skin and eye contact.
 - Action: Wear nitrile gloves, a flame-resistant lab coat, and ANSI-approved safety glasses or goggles. For transfers of significant amounts of powder, a face shield is recommended. [\[10\]](#)[\[12\]](#)

- Dispensing and Weighing:
 - Rationale: To prevent dust generation and contamination.
 - Action: Use anti-static spatulas and weigh boats. Dispense the material slowly and carefully. Clean any spills immediately by gently wiping with a damp cloth (do not dry sweep) and dispose of as chemical waste.
- Post-Handling:
 - Rationale: To prevent accidental ingestion and cross-contamination.
 - Action: Wash hands thoroughly with soap and water after handling, even if gloves were worn.^[10]^[12] Decontaminate all surfaces and equipment used.

Storage and Stability

- Conditions: Store in a tightly sealed container in a cool, dry, and dark place away from incompatible materials.^[3]
- Rationale: Proper storage is crucial to prevent degradation from moisture and light and to maintain the compound's integrity over time.

Conclusion

3-Methylpicolinic acid hydrochloride is a valuable and versatile chemical reagent with well-defined properties. Its utility as a chelating ligand in coordination chemistry and as a heterocyclic building block underscores its importance in scientific research and development. A comprehensive understanding of its synthesis, reactivity, and analytical profile, combined with strict adherence to safety and handling protocols, enables its effective and responsible use in the laboratory.

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